

Troubleshooting Totrombopag Choline in automated liquid handlers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Totrombopag Choline

Cat. No.: B611443

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Eltrombopag Choline Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Eltrombopag Choline in automated liquid handling systems.

Frequently Asked Questions (FAQs)

Q1: What is Eltrombopag Choline and how does it differ from Eltrombopag Olamine?

Eltrombopag Choline is the choline salt of the active moiety, eltrombopag.^{[1][2]} It is a different salt form compared to eltrombopag olamine, which is the active ingredient in the commercially available drug Promacta®.^{[1][2]} Eltrombopag is a small-molecule, non-peptide thrombopoietin (TPO) receptor agonist that stimulates the proliferation and differentiation of megakaryocytes, leading to increased platelet production.^[3]

Q2: What are the key solubility properties of Eltrombopag Choline?

Eltrombopag Choline is practically insoluble in aqueous solutions across a physiological pH range (pH 1.2-6.8). The active moiety, eltrombopag, is also sparingly soluble in aqueous buffers. However, it is soluble in organic solvents such as dimethyl sulfoxide (DMSO).

Q3: What is the recommended solvent for preparing Eltrombopag Choline stock solutions for automated screening?

Due to its poor aqueous solubility, it is recommended to prepare stock solutions of Eltrombopag Choline in a high-purity, anhydrous organic solvent like DMSO. Eltrombopag has a solubility of approximately 20 mg/mL in DMSO. For assays requiring a final aqueous buffer, a common practice for poorly soluble compounds is to first dissolve them in an organic solvent before further dilution.

Q4: Can I expect any issues with freeze-thaw cycles of my Eltrombopag Choline stock solutions in DMSO?

Repeated freeze-thaw cycles can affect the stability of compounds stored in DMSO. While specific data on Eltrombopag Choline is not readily available, it is a best practice to aliquot stock solutions into single-use volumes to minimize the number of freeze-thaw cycles. A study on a diverse set of compounds showed that many are stable for a limited number of freeze-thaw cycles, but it is advisable to perform internal stability studies for your specific experimental conditions.

Troubleshooting Guides

Issue 1: Precipitation of Eltrombopag Choline during or after dispensing.

Symptoms:

- Visible particulate matter or cloudiness in the assay plate wells.
- Inconsistent or non-reproducible assay results.
- Clogged liquid handler tips.

Possible Causes and Solutions:

Cause	Explanation	Recommended Solution
Low Aqueous Solubility	Eltrombopag Choline is practically insoluble in aqueous buffers. Adding a DMSO stock solution to an aqueous assay buffer can cause the compound to precipitate out of solution.	<ul style="list-style-type: none">- Increase the final concentration of DMSO in the assay well. However, be mindful of the tolerance of your cell line or assay to DMSO.- Consider using a "solvent shift" method where the compound is diluted in a series of intermediate solvents with decreasing organic content.- Investigate the use of solubility-enhancing excipients or surfactants in your assay buffer, if compatible with your experimental system.
Solvent Evaporation	Leaving plates uncovered on the deck of an automated liquid handler can lead to solvent evaporation, increasing the effective concentration of the compound and potentially causing precipitation.	<ul style="list-style-type: none">- Use plate seals during long incubation steps on the liquid handler deck.- Minimize the time plates are left unsealed.
Temperature Fluctuations	Changes in temperature can affect the solubility of the compound.	<ul style="list-style-type: none">- Maintain a consistent temperature for all solutions and plates.- Allow solutions to come to room temperature before use if they have been stored refrigerated or frozen.

Issue 2: Inaccurate or inconsistent dispensing of Eltrombopag Choline solutions.

Symptoms:

- High coefficient of variation (CV%) between replicate wells.
- Inconsistent assay signal across the plate.
- Observed volume variations in the wells.

Possible Causes and Solutions:

Cause	Explanation	Recommended Solution
High Viscosity of DMSO	DMSO is more viscous than aqueous solutions, which can affect the accuracy and precision of pipetting, especially at low volumes.	<ul style="list-style-type: none">- Optimize the liquid class settings on your automated liquid handler for viscous solutions. This may include:- Slower aspiration and dispense speeds.- Introducing pre- and post-air gaps.- Using a "reverse pipetting" technique.
Improper Tip Management	Droplets can adhere to the outside of the pipette tip, leading to inaccurate dispensing.	<ul style="list-style-type: none">- Use a "tip touch" or "side touch" step after dispensing to remove any residual liquid from the tip.- Ensure pipette tips are properly seated and aligned.
Instrument Calibration	The automated liquid handler may not be properly calibrated for the specific liquid being dispensed.	<ul style="list-style-type: none">- Perform a gravimetric or colorimetric calibration to verify the dispensed volumes.- Create a custom liquid class for your Eltrombopag Choline/DMSO solution.

Experimental Protocols

Protocol for Preparation of Eltrombopag Choline Stock Solution

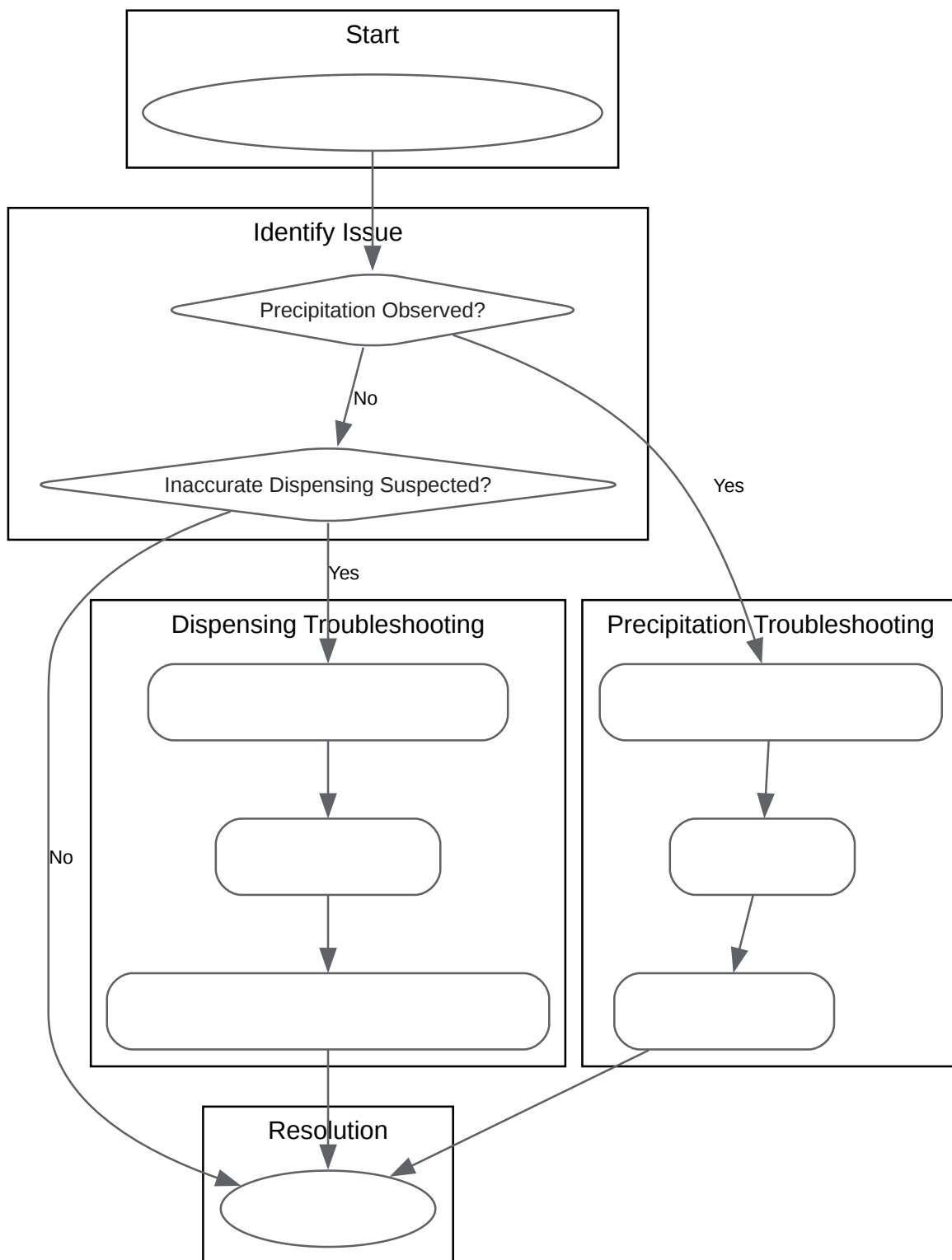
- Objective: To prepare a high-concentration stock solution of Eltrombopag Choline in DMSO.
- Materials:
 - Eltrombopag Choline (solid)
 - Anhydrous, high-purity DMSO
 - Appropriate personal protective equipment (PPE)
 - Calibrated balance
 - Vortex mixer
 - Sterile, amber glass vials or low-binding microcentrifuge tubes
- Methodology:
 1. Tare a clean, dry vial on a calibrated balance.
 2. Carefully weigh the desired amount of Eltrombopag Choline into the vial.
 3. Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., 10 mM or 20 mg/mL).
 4. Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming may be applied if necessary, but monitor for any signs of degradation.
 5. Aliquot the stock solution into single-use volumes in amber glass vials or low-binding tubes to minimize freeze-thaw cycles and light exposure.
 6. Store the aliquots at -20°C or -80°C in a desiccated environment.

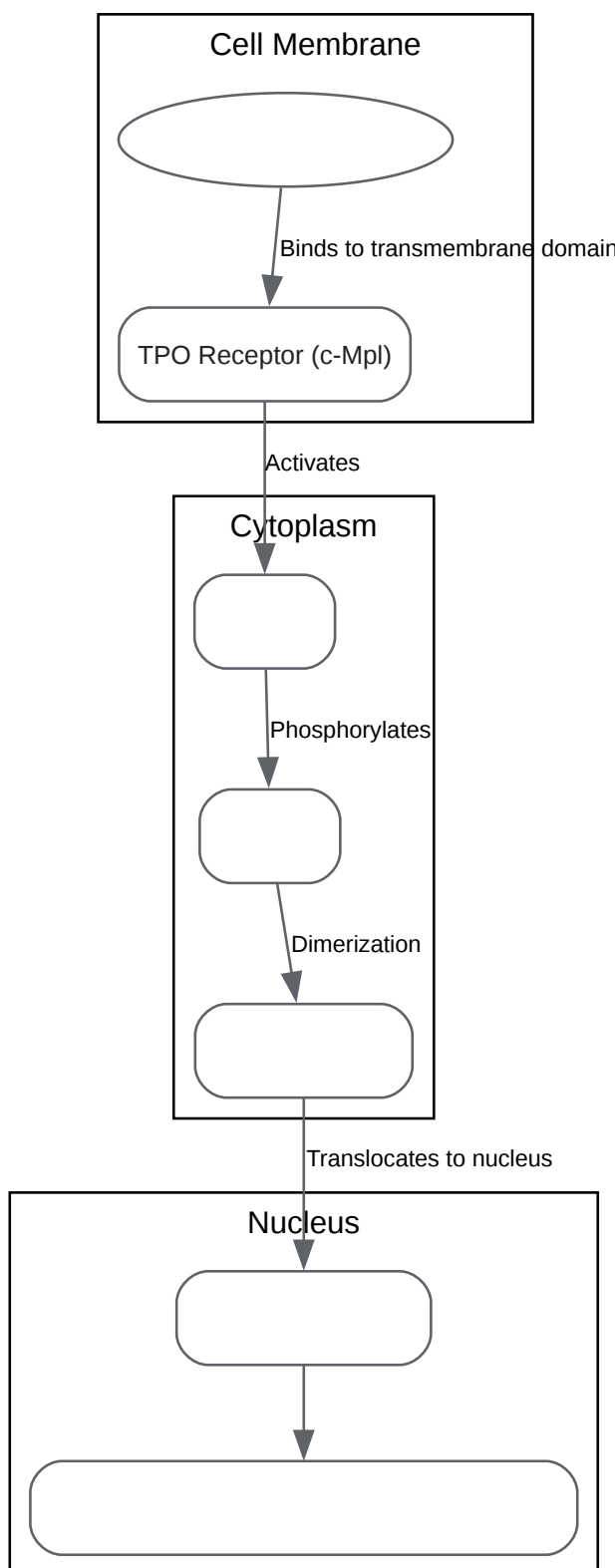
Protocol for Verifying Dispensing Accuracy using a Dye-Based Method

- Objective: To qualitatively and quantitatively assess the accuracy and precision of dispensing Eltrombopag Choline/DMSO solution with an automated liquid handler.

- Materials:
 - Eltrombopag Choline/DMSO stock solution (or a DMSO solution with similar viscosity)
 - A concentrated dye solution (e.g., Tartrazine in DMSO)
 - Assay buffer (or the buffer used for serial dilutions)
 - Microplates (e.g., 96- or 384-well, clear bottom)
 - Microplate reader with absorbance capabilities
- Methodology:
 1. Add the concentrated dye to the Eltrombopag Choline/DMSO stock solution to create a colored dispensing solution.
 2. Program the automated liquid handler to perform the intended dispensing steps (e.g., serial dilution, plate replication).
 3. Dispense the colored solution into a microplate containing the appropriate diluent.
 4. Visually inspect the plate for any inconsistencies in color, which would indicate volume variations.
 5. Read the absorbance of the plate on a microplate reader at the appropriate wavelength for the dye.
 6. Calculate the mean absorbance, standard deviation, and coefficient of variation (CV%) for the replicate wells. A low CV% indicates high precision.
 7. To assess accuracy, a standard curve of the dye can be created to correlate absorbance with volume.

Visualizations





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- To cite this document: BenchChem. [Troubleshooting Totrombopag Choline in automated liquid handlers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611443#troubleshooting-totrombopag-choline-in-automated-liquid-handlers>]

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